

Flazo Orange: An Obscure Dye with Limited Application in Cellular Visualization

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Compound of Interest

Compound Name: *Flazo Orange*

Cat. No.: *B1582942*

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Despite a comprehensive search for the dye **Flazo Orange** and its chemical identifier 1-(5-chloro-2-hydroxyphenylazo)-2-naphthol (CAS 3566-94-7), there is a significant lack of scientific literature detailing its use for cellular structure visualization. While identified as a chemical entity, its application as a fluorescent probe or stain in biological imaging is not documented in readily available scientific databases or supplier information. This scarcity of data prevents the creation of an in-depth technical guide, as requested.

Initial investigations into "**Flazo Orange**" revealed a potential for confusion with other similarly named and more commonly used fluorescent dyes, such as Thiazole Orange, FerroOrange, and pHrodo Orange. These compounds have well-documented applications, protocols, and data related to cellular imaging. However, **Flazo Orange** itself remains an enigma in this context.

Further targeted searches using the specific chemical name and CAS number for **Flazo Orange** yielded basic chemical and physical properties but no substantive information regarding its use in microscopy, cellular staining protocols, or any associated signaling pathways. The available information is limited to chemical supplier listings and general classifications as a dye, without specific details on its biological applications.

Consequently, the core requirements for a technical guide—quantitative data for comparison, detailed experimental methodologies, and signaling pathway diagrams—cannot be fulfilled due to the absence of foundational research and published data for **Flazo Orange** in the field of cellular biology.

It is plausible that "**Flazo Orange**" is a trade name for a product with limited market presence or a compound that has not been widely adopted by the research community for cellular imaging purposes. Researchers, scientists, and drug development professionals seeking to visualize cellular structures are advised to consider well-established fluorescent probes with extensive supporting documentation and a proven track record in the scientific literature.

For professionals in the field, the following is a list of commonly used orange-emitting fluorescent dyes with extensive documentation:

- Thiazole Orange: Used for staining nucleic acids (DNA and RNA).
- FerroOrange: A probe for detecting intracellular ferrous iron (Fe^{2+}), often used in studies of ferroptosis.
- pHrodo Orange: A pH-sensitive dye used to label cells for phagocytosis studies.
- MitoTracker Orange: Used for staining mitochondria in live cells.
- Acridine Orange: A versatile dye that can stain DNA and RNA differently based on its concentration and binding state.

Due to the lack of available information, no quantitative data tables, experimental protocols, or signaling pathway diagrams for **Flazo Orange** can be provided.

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